

Florpyrauxifen-benzyl formulation and application techniques for optimal efficacy

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Compound of Interest

Compound Name: Florpyrauxifen

Cat. No.: B1531466

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Application Notes and Protocols for Florpyrauxifen-benzyl

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **florpyrauxifen-benzyl**, a synthetic auxin herbicide, detailing its formulations, application techniques for optimal efficacy, and protocols for experimental evaluation.

Introduction

Florpyrauxifen-benzyl is a selective, post-emergence herbicide belonging to the arylpicolinate class of synthetic auxins (WSSA Group 4).^{[1][2]} It functions by mimicking the natural plant hormone auxin, leading to abnormal growth patterns, cell disruption, and ultimately, the death of susceptible plants.^{[3][4]} This active ingredient is effective for the control of a wide range of broadleaf weeds, sedges, and some grasses in various settings, including rice paddies and aquatic environments.^{[2][3]} **Florpyrauxifen-benzyl** is absorbed through both the leaves and roots of the plant.^[3]

Formulations

Florpyrauxifen-benzyl is available in two primary formulations:

- Emulsifiable Concentrate (EC): This formulation contains **florpyrauxifen**-benzyl dissolved in a solvent with an emulsifier, allowing it to be mixed with water to form an emulsion. One commercially available EC formulation has a concentration of 0.21 lb of active ingredient per gallon.[5]
- Suspension Concentrate (SC): In this formulation, the solid active ingredient is dispersed in water.[6]

The choice between EC and SC formulations may depend on the target weed, application equipment, and environmental conditions.[6]

Mechanism of Action

As a synthetic auxin, **florpyrauxifen**-benzyl disrupts normal plant growth processes. The specific mode of action, while not fully elucidated, involves alterations in cell wall elasticity and gene expression.[1] This leads to uncontrolled cell division and elongation, resulting in tissue damage, leaf curling, and disruption of the phloem, which interferes with nutrient transport and ultimately causes plant death within days to weeks.[1]



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Caption: Simplified signaling pathway of **florpyrauxifen**-benzyl.

Application Techniques for Optimal Efficacy

Optimal efficacy of **florpyrauxifen**-benzyl is dependent on the formulation, application rate, timing, and environmental conditions.

Aquatic Weed Control

Florpyrauxifen-benzyl is effective for managing invasive aquatic species such as hydrilla (*Hydrilla verticillata*), Eurasian watermilfoil (*Myriophyllum spicatum*), and waterhyacinth (*Eichhornia crassipes*).[1]

- Application Methods:
 - Foliar Application: For emergent aquatic vegetation, apply as a spray directly onto the foliage.[1]
 - In-Water Application: For submerged vegetation, apply directly into the water body.[1]
- Application Rates:
 - The maximum single application rate for aquatic foliar application is 0.0527 lb a.i./A, with a maximum of two applications per year.[2]
 - For in-water applications, the maximum active ingredient concentration is 50 ppb per application, with up to three applications permitted annually.[2] A 14-day interval is required between applications.[2]
 - For water milfoils, a dose of 10 ppb is expected to be effective.[1]

Rice Weed Control

Florpyrauxifen-benzyl is used for post-emergence control of broadleaf weeds, sedges, and grasses in rice.

- Application Timing:
 - Can be applied from the 2-leaf stage of rice up to 60 days before harvest.[7]
- Application Methods:
 - Foliar Spray: Applied using a knapsack sprayer with a T-jet nozzle in a water volume of 300 L per hectare.[8]
- Application Rates:
 - The maximum single application rate for foliar spray in rice is 0.027 lb a.i./A.[7]
 - A maximum of two foliar applications are allowed per year, with a total yearly rate not exceeding 0.0525 lb a.i./A.[7]

Efficacy Data

The following tables summarize the efficacy of **florpyrauxifen**-benzyl against various weed species from different studies.

Table 1: Efficacy of **Florpyrauxifen**-benzyl on Aquatic Weeds

Target Weed Species	Formulation	Application Rate	Efficacy (% Biomass Reduction)	Study Type
Waterhyacinth (Eichhornia crassipes)	SC	14.8 g ai ha ⁻¹	90%	Outdoor Mesocosm
Waterhyacinth (Eichhornia crassipes)	EC	14.8 g ai ha ⁻¹	91%	Outdoor Mesocosm
Waterhyacinth (Eichhornia crassipes)	SC	29.5 g ai ha ⁻¹	100%	Outdoor Mesocosm
Waterhyacinth (Eichhornia crassipes)	EC	29.5 g ai ha ⁻¹	100%	Outdoor Mesocosm
Waterhyacinth (Eichhornia crassipes)	SC	58.9 g ai ha ⁻¹	100%	Outdoor Mesocosm
Waterhyacinth (Eichhornia crassipes)	EC	58.9 g ai ha ⁻¹	100%	Outdoor Mesocosm

Source: Data compiled from a mesocosm study on waterhyacinth control.[\[6\]](#)

Table 2: Efficacy of **Florpyrauxifen**-benzyl on Rice Weeds

Target Weed Species	Application Rate (ml/ha)	Efficacy (% Control)	Days After Application (DAA)
Echinochloa crus-galli	400	77-90%	14-56
Echinochloa crus-galli	600	>90%	14-56
Echinochloa crus-galli	800	>90%	14-56
Echinochloa crus-galli	1000	>90%	14-56
Leptochloa chinensis	400	82-90%	28-56

Source: Data from a field study on transplanted rice.[8]

Table 3: Efficacy of **Florpyrauxifen**-benzyl on Other Weed Species

Target Weed Species	Application Method	Efficacy (% Control)	Days After Application (DAA)
Commelina benghalensis	Florpyrauxifen-benzyl + glyphosate	73.8%	60
Commelina benghalensis	Florpyrauxifen-benzyl + glyphosate	92%	60

Source: Data from two separate experiments on Commelina benghalensis control.[9]

Table 4: GR₅₀ Values for **Florpyrauxifen**-benzyl

Weed Species	GR ₅₀ (g a.i. ha ⁻¹)
Barnyardgrass (Echinochloa crus-galli)	4.14 ± 0.15
Yerbadetajo (Eclipta prostrata)	0.38 ± 0.01

GR₅₀: The dose causing a 50% reduction in fresh weight. Source: Whole-plant bioassay.[10]

Experimental Protocols

Protocol for Dose-Response Bioassay

This protocol outlines a whole-plant bioassay to determine the dose-response of a target weed species to **florpyrauxifen**-benzyl.

Objective: To determine the GR₅₀ (50% growth reduction) of **florpyrauxifen**-benzyl on a target weed species.

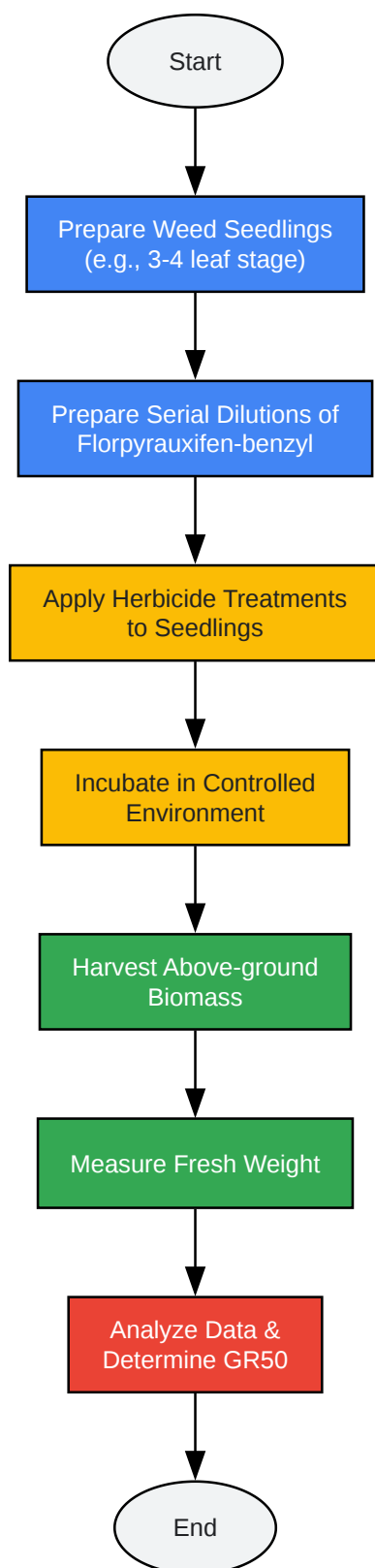
Materials:

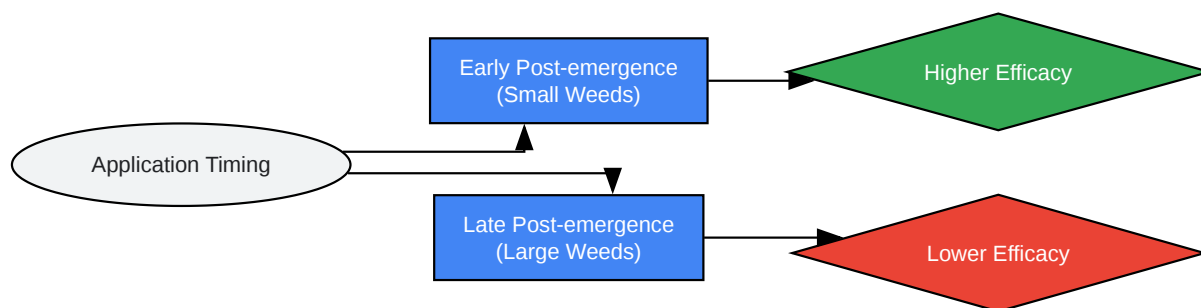
- Target weed seedlings (e.g., 3-4 leaf stage)
- **Florpyrauxifen**-benzyl formulation (EC or SC)
- Pots with appropriate soil mix
- Greenhouse or controlled environment chamber
- Spraying equipment (e.g., track sprayer)
- Analytical balance
- Deionized water
- Appropriate adjuvants (if required)

Procedure:

- Plant Preparation: Grow the target weed species from seed in pots to the desired growth stage (e.g., 3-4 leaf stage). Ensure uniform growth of seedlings.
- Herbicide Preparation: Prepare a stock solution of **florpyrauxifen**-benzyl. Perform serial dilutions to create a range of treatment concentrations. Include a control group with no herbicide.
- Herbicide Application: Apply the different doses of **florpyrauxifen**-benzyl to the weed seedlings using a calibrated sprayer to ensure uniform coverage.

- Incubation: Place the treated plants in a greenhouse or controlled environment chamber with optimal conditions for growth.
- Data Collection: After a specified period (e.g., 14-21 days), harvest the above-ground biomass of each plant.
- Measurement: Record the fresh weight of the harvested biomass.
- Data Analysis: Calculate the percent growth reduction relative to the untreated control for each dose. Use a suitable statistical software to perform a non-linear regression analysis (e.g., log-logistic model) to determine the GR₅₀ value.





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